

Lard Oil: A Comprehensive Technical Guide to its Properties and Safety

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Lard oil

Cat. No.: B12387303

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the chemical properties and safety considerations of **lard oil**. The following sections detail its Chemical Abstracts Service (CAS) number, a summary of its physical and chemical characteristics, and a guide to its material safety data sheet (MSDS).

Lard Oil: Chemical Identifier

The Chemical Abstracts Service has assigned the following CAS number to **Lard Oil**:

- CAS Number: 8016-28-2[1]

Material Safety and Quantitative Data

While **lard oil** is generally recognized as safe (GRAS) and is not classified as a hazardous substance, understanding its physical and chemical properties is crucial for safe handling in a laboratory or industrial setting.[1][2] The following table summarizes the available quantitative data from various material safety data sheets.

Property	Value	Source
Physical State	Solid or liquid	[2][3]
Appearance	White to colorless or pale yellow, oily	[2]
Odor	Meaty, fatty oil	[2]
Specific Gravity	0.861 - 0.938 @ 15-20°C	[3][4]
Melting/Freezing Point	19 - 45 °C (66 - 113 °F)	[3][4]
Flash Point	>215 °C (>419 °F)	[2]
Smoke Point	>232 °C (>450 °F)	[2]
Auto-ignition Temperature	>349 °C (>660 °F)	[2]
Solubility	Insoluble in water. Soluble in benzene, chloroform, ether.	[5]
Acute Oral Toxicity (LD50)	No data available	[2]
Acute Inhalation Toxicity (LC50)	No data available	[2]
Acute Dermal Toxicity (LD50)	No data available	[2]

Best Practices for Safe Handling (Experimental Protocols)

While specific experimental protocols for **lard oil** are not extensively detailed in standard safety data sheets due to its low hazard classification, the following best practices for handling, storage, and emergency procedures should be followed.

Personal Protective Equipment (PPE)

- Eye Protection: Use safety glasses or goggles.
- Hand Protection: Wear suitable gloves.

- **Body Protection:** A lab coat or impervious clothing is recommended.

Handling and Storage

- **Handling:** Avoid contact with skin and eyes. Do not ingest. Keep away from heat and open flames.
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.

First Aid Measures

- **After Inhalation:** Move the person to fresh air.
- **After Skin Contact:** Wash off with soap and plenty of water.
- **After Eye Contact:** Flush eyes with water as a precaution.
- **After Ingestion:** Rinse mouth with water. Do NOT induce vomiting.

Firefighting Measures

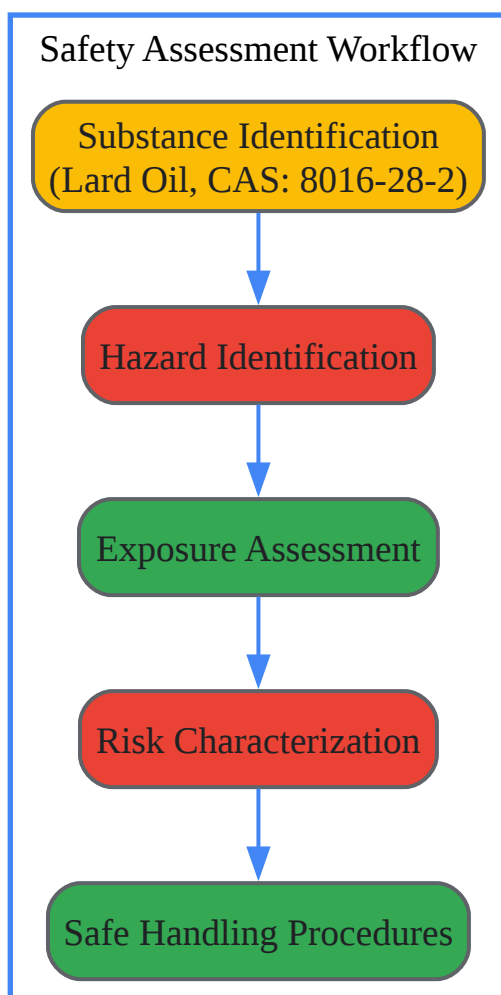
- **Suitable Extinguishing Media:** Use alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Unsuitable Extinguishing Media:** Water may be ineffective.

Accidental Release Measures

- **Personal Precautions:** Ensure adequate ventilation.
- **Environmental Precautions:** Prevent further leakage or spillage.
- **Methods for Cleaning Up:** Absorb with inert material and dispose of in a suitable container.

Visualizing Safety and Information Flow

To better understand the safety assessment process and the structure of a material safety data sheet, the following diagrams are provided.



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Safety Assessment Workflow Diagram



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MSDS Information Flow Diagram

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